

# phytochemistry of Mangifera indica stem bark

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## Compound Focus: Mangiferolic acid

CAS No.: 4184-34-3

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## Phytochemical and Nutritional Composition

Extensive phytochemical profiling has identified a wide array of compounds in mango stem bark. The following table summarizes the quantitative findings from one recent analysis [1].

Analysis Type	Component	Concentration (mg/100g)
Phytochemicals	Saponin	3.19 ± 0.13
	Tannin	4.95 ± 0.27
	Flavonoid	3.15 ± 0.12
	Alkaloid	7.09 ± 0.16
	Oxalate	18.09 ± 0.13
	Anthraquinone	1.38 ± 0.20
	Phytate	1.86 ± 0.5
	Cyanogenic Glycosides	0.77 ± 0.02
Proximate (Nutritional)	Component	Concentration (%)

Analysis Type	Component	Concentration (mg/100g)
	Moisture Content	6.07% ± 0.12
	Ash Content	2.645% ± 0.29
	Crude Fibre	3.95% ± 0.04
	Crude Lipid	1.54% ± 0.03
	Crude Protein	9.44% ± [value not provided]
	Carbohydrate	75.97% ± 0.19

Other studies have isolated additional compounds, including **1,2-benzenedicarboxylic acid, mono(2-ethylhexyl)ester**, **9,12-tetradecadiene-1-ol-acetate**, and **3-chloro-N-(2-phenylethyl) propanamide** [2]. The bark is also enriched with essential nutrient elements like **Calcium (Ca)**, **Iron (Fe)**, **Potassium (K)**, **Manganese (Mn)**, and **Zinc (Zn)**, which play important roles in enzymatic processes [2].

## Key Bioactive Compounds: Mangiferin and Lupeol

Among the many constituents, mangiferin (a xanthone glucoside) and lupeol (a triterpenoid) are recognized for their significant therapeutic potential. The table below compares their key aspects based on current research.

Compound	Class	Reported Pharmacological Activities	Extraction Efficiency
<b>Mangiferin</b>	Xanthone glucoside	Antioxidant, anti-inflammatory, anticancer, radioprotective (protects against gamma radiation), immunomodulatory, antidiabetic [3] [4] [5]	Highest yield with Ultrasound-Assisted Extraction (UAE) [3] [6]
<b>Lupeol</b>	Triterpenoid	Anti-inflammatory, anticancer, antimicrobial, anti-arthritic, hepatoprotective, non-toxic at studied doses (up to 2000 mg/kg in animals) [3] [4]	Highest yield with Ultrasound-Assisted Extraction (UAE) [3] [6]

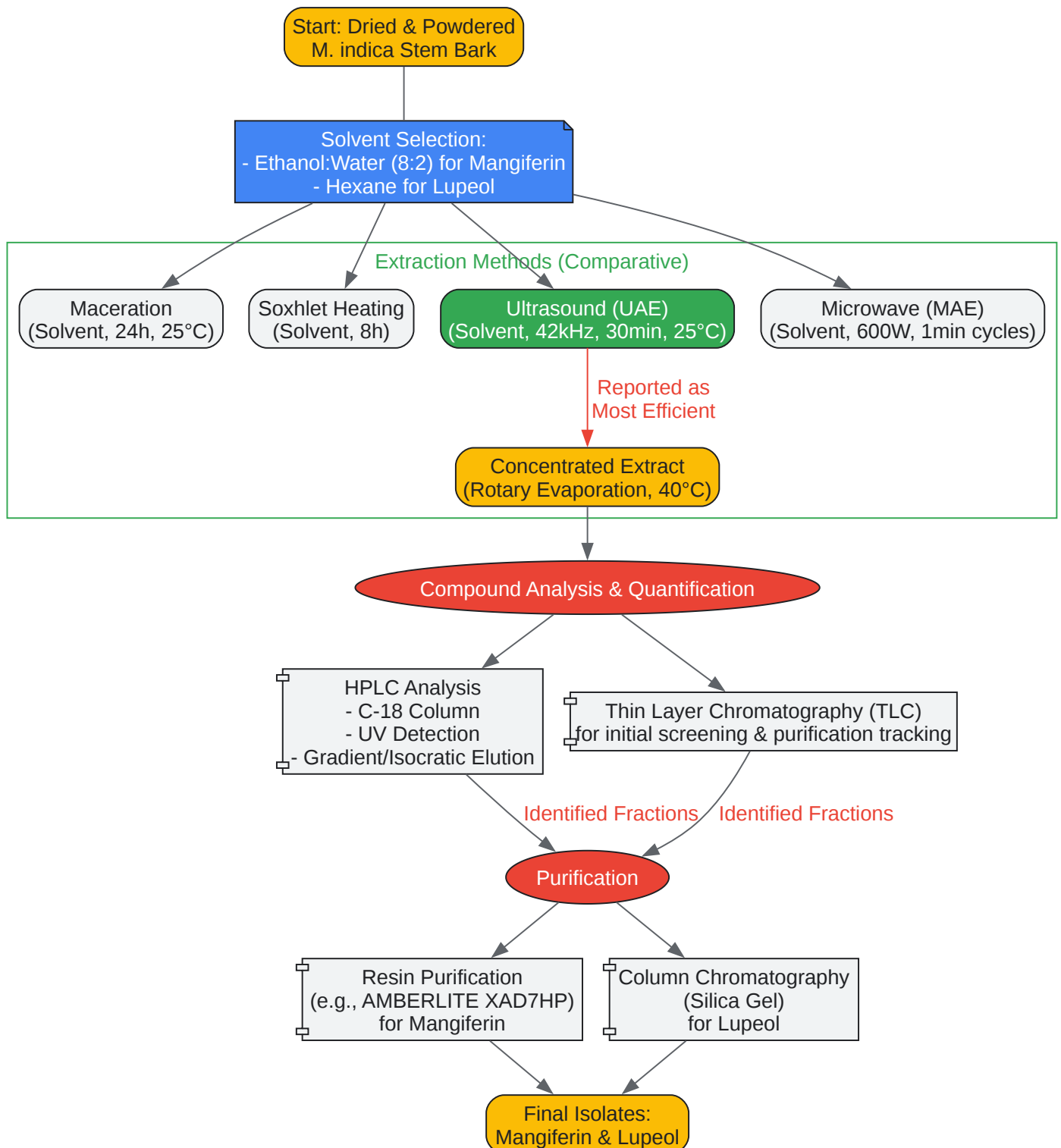
## Proven Pharmacological Activities

Scientific investigations validate several traditional uses of the stem bark, linking its phytochemical profile to concrete pharmacological effects [4] [5].

- **Neuroprotective Effects:** A 2025 study demonstrated that a hydromethanolic extract of the stem bark significantly attenuated learning, memory, and motor coordination deficits induced by electroconvulsive therapy (ECT) in male Wistar rats. This suggests potential for managing neurocognitive side effects [7].
- **Anti-inflammatory and Antioxidant Properties:** Stem bark extracts have shown efficacy in reducing inflammation in models of colitis. The effects are linked to the modulation of key inflammatory pathways, including the reduction of TNF- $\alpha$ , IL-6, and other mediators, alongside strong free radical scavenging activity [5].
- **Antimicrobial Activity:** Both aqueous and methanolic extracts of the stem bark exhibit inhibitory effects against a range of bacterial and fungal isolates, including *Staphylococcus sp.*, *E. coli*, and *Penicillium sp.*, with methanolic extracts generally showing higher activity [8] [9].
- **Anticancer Potential:** Research indicates that extracts and isolated compounds, particularly mangiferin, possess chemopreventive and anticancer properties. These effects are linked to mechanisms such as the modulation of apoptosis and epigenetic pathways [3] [5].

## Experimental Workflow for Extraction and Analysis

For researchers looking to work with this material, the following diagram outlines a standardized workflow based on the cited methodologies for extracting and analyzing key bioactive compounds.



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This workflow synthesizes methods from multiple studies. Key technical specifications include [3] [6]:

- **Solvent-to-sample ratio:** Typically 10:1 (mL/g)
- **UAE parameters:** Constant frequency of 42 kHz for 30 minutes in a cold bath to maintain temperature.
- **HPLC analysis for Mangiferin:** Uses a C-18 column with a gradient elution of acetic acid in water and acetonitrile, detected at 254 nm.
- **HPLC analysis for Lupeol:** Uses an isocratic methanol mobile phase, detected at 210 nm.

## Conclusion and Research Implications

In summary, the stem bark of *Mangifera indica* is a promising source of bioactive compounds with validated therapeutic potential. The convergence of its rich phytochemical profile, proven biological activities, and the development of efficient extraction protocols positions it as a strong candidate for further research and development, particularly in the realms of neuroprotection, oncology, and anti-infective agents.

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